

# An In-depth Technical Guide to Boc-4-Hydroxy-L-Pyrrolidine Lactone

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## Compound of Interest

Compound Name: *Boc-4-Hydroxy-L-Pyrrolidine Lactone*  
Cat. No.: *B111184*

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## Introduction

**Boc-4-Hydroxy-L-Pyrrolidine Lactone**, a chiral bicyclic lactone, is a valuable building block in synthetic organic chemistry, particularly in the design and synthesis of complex molecules for pharmaceutical applications. Its rigid, conformationally constrained structure makes it an attractive scaffold for introducing stereochemical complexity in drug candidates. This technical guide provides a comprehensive overview of its nomenclature, physicochemical properties, synthesis, and applications in drug discovery.

## Nomenclature and Chemical Identity

The compound is systematically named and identified as follows:

Identifier	Value
Common Name	Boc-4-Hydroxy-L-Pyrrolidine Lactone
CAS Number	113775-22-7[1]
IUPAC Name	(1S,4S)-tert-Butyl 3-oxo-2-oxa-5-azabicyclo[2.2.1]heptane-5-carboxylate
Synonyms	N-t-Boc-4-Hydroxy-L-pyrrolidine lactone, N-tert-Butyloxycarbonyl-allohydroxy-l-proline lactone[2]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO <sub>4</sub>
Molecular Weight	213.23 g/mol

## Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of **Boc-4-Hydroxy-L-Pyrrolidine Lactone** is presented below. This data is crucial for its identification, characterization, and application in synthetic protocols.

Table 1: Physicochemical Properties

Property	Value	Reference
Physical Form	Solid	Sigma-Aldrich
Melting Point	109-114 °C	Sigma-Aldrich
Assay	≥97%	Sigma-Aldrich

Table 2: Spectroscopic Data

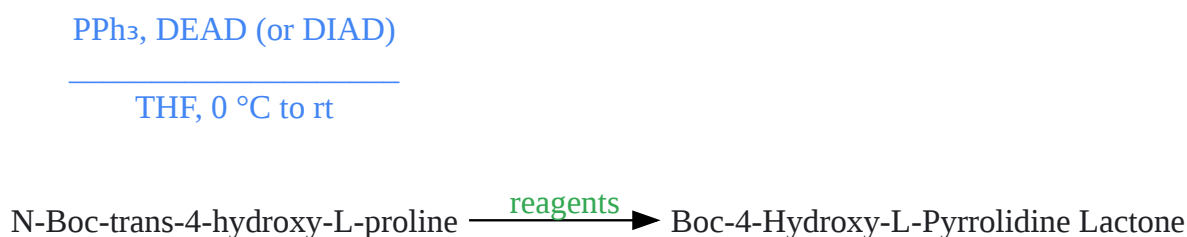
Technique	Data
$^1\text{H}$ NMR	Data not currently available in searched resources.
$^{13}\text{C}$ NMR	Data not currently available in searched resources.
FT-IR	Data not currently available in searched resources.
Mass Spectrometry	Data not currently available in searched resources.

## Experimental Protocols

### Synthesis of Boc-4-Hydroxy-L-Pyrrolidine Lactone

A common and efficient method for the synthesis of **Boc-4-Hydroxy-L-Pyrrolidine Lactone** is through the intramolecular cyclization of N-Boc-trans-4-hydroxy-L-proline. The Mitsunobu reaction is a well-established method for achieving this transformation.

Reaction Scheme:



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**Figure 1:** Synthesis of **Boc-4-Hydroxy-L-Pyrrolidine Lactone** via Mitsunobu Reaction.

Detailed Experimental Protocol (General Procedure):

- To a solution of N-Boc-trans-4-hydroxy-L-proline in anhydrous tetrahydrofuran (THF) cooled to 0 °C under an inert atmosphere (e.g., argon or nitrogen), triphenylphosphine ( $\text{PPh}_3$ ) is

added portion-wise.

- To this stirred suspension, a solution of diethyl azodicarboxylate (DEAD) or diisopropyl azodicarboxylate (DIAD) in anhydrous THF is added dropwise, maintaining the temperature at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to overnight, while monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- The residue is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **Boc-4-Hydroxy-L-Pyrrolidine Lactone** as a solid.

This lactone is a useful derivative that can be readily transformed into N-Boc-cis-4-hydroxyl-L-prolinemethyl ester by quantitative trans-esterification with methanol in the presence of sodium azide.<sup>[3]</sup>

## Applications in Drug Development

The pyrrolidine scaffold is a prevalent structural motif in a multitude of FDA-approved drugs.<sup>[4]</sup> The conformational rigidity and stereochemical complexity offered by derivatives such as **Boc-4-Hydroxy-L-Pyrrolidine Lactone** make them highly sought-after intermediates in medicinal chemistry.

## Role as a Chiral Building Block

**Boc-4-Hydroxy-L-Pyrrolidine Lactone** serves as a versatile chiral precursor for the synthesis of more complex molecules, including:

- **Modified Proline Analogs:** The lactone can be opened to generate various substituted 4-hydroxypyrrolidine derivatives, which are crucial components in peptide synthesis and peptidomimetics. These modified proline residues can induce specific secondary structures in peptides, enhancing their biological activity and stability.

- **Synthesis of Bioactive Molecules:** The pyrrolidine ring system is a core component of numerous antiviral and anticancer agents. While specific examples directly utilizing **Boc-4-Hydroxy-L-Pyrrolidine Lactone** in the synthesis of marketed drugs are not readily available in the public domain, its structural motifs are found in a wide range of therapeutic agents. The pyrrolidine moiety is common in drug discovery and is found in more than 20 FDA-approved drugs.<sup>[4]</sup>

Logical Workflow for Chiral Drug Synthesis:

**Figure 2:** Generalized workflow for the utilization of **Boc-4-Hydroxy-L-Pyrrolidine Lactone** in drug synthesis.

## Conclusion

**Boc-4-Hydroxy-L-Pyrrolidine Lactone** is a key synthetic intermediate with significant potential in the field of drug discovery and development. Its well-defined stereochemistry and rigid bicyclic structure provide a reliable platform for the introduction of chirality and conformational constraint into novel therapeutic agents. The synthetic protocols for its preparation are well-established, making it an accessible and valuable tool for medicinal chemists and researchers in the life sciences. Further exploration of its applications is likely to lead to the discovery of new and improved drug candidates.

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